

# Maximum Residue Limits (MRLs) for Picoxystrobin

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## Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

Cat. No.: S639991

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Regulatory bodies worldwide establish MRLs to ensure food safety. The following table lists selected MRLs for **picoxystrobin** in various commodities, as established by the U.S. Environmental Protection Agency (EPA) [1].

Commodity	MRL (ppm)	Commodity	MRL (ppm)
Almond hulls	15	Peanut	0.1
Alfalfa, forage	4	Peanut, hay	40
Alfalfa, hay	5	Tree nut (except hulls)	0.15
Cottonseed	4	Vegetable, fruiting (Crop Group 8-10)	1.5
Head lettuce	7	Vegetable, root (Crop Subgroup 1A)	0.6
Onion, bulb	0.8	Vegetable, tuberous and corm (Crop Subgroup 1C)	0.06
Onion, green	15	Vegetable, leafy (except head lettuce)	60

It is important to note that MRLs are subject to change, and other jurisdictions, such as Japan, have also established or revised their own limits for **picoxystrobin** [2]. Always consult the latest regulations for your

target market.

## Residue Analysis Protocol for Plant Material

This detailed method for determining **picoxystrobin** residues in oriental melon, as described in a peer-reviewed study, can be adapted for other plant matrices [3].

### Sample Preparation and Extraction

- **Weigh:** Accurately weigh 20 g of a homogenized sample into a plastic bottle.
- **Extract:** Add 100 mL of acetonitrile (ACN) to the bottle and shake manually for 1 minute.
- **Salt Out:** Add 15 g of sodium chloride (NaCl), then shake the mixture mechanically for 30 minutes.
- **Separate:** Centrifuge the mixture at 2000 rpm for 10 minutes. Aspirate 40 mL of the upper ACN layer for cleanup.

### Extract Cleanup

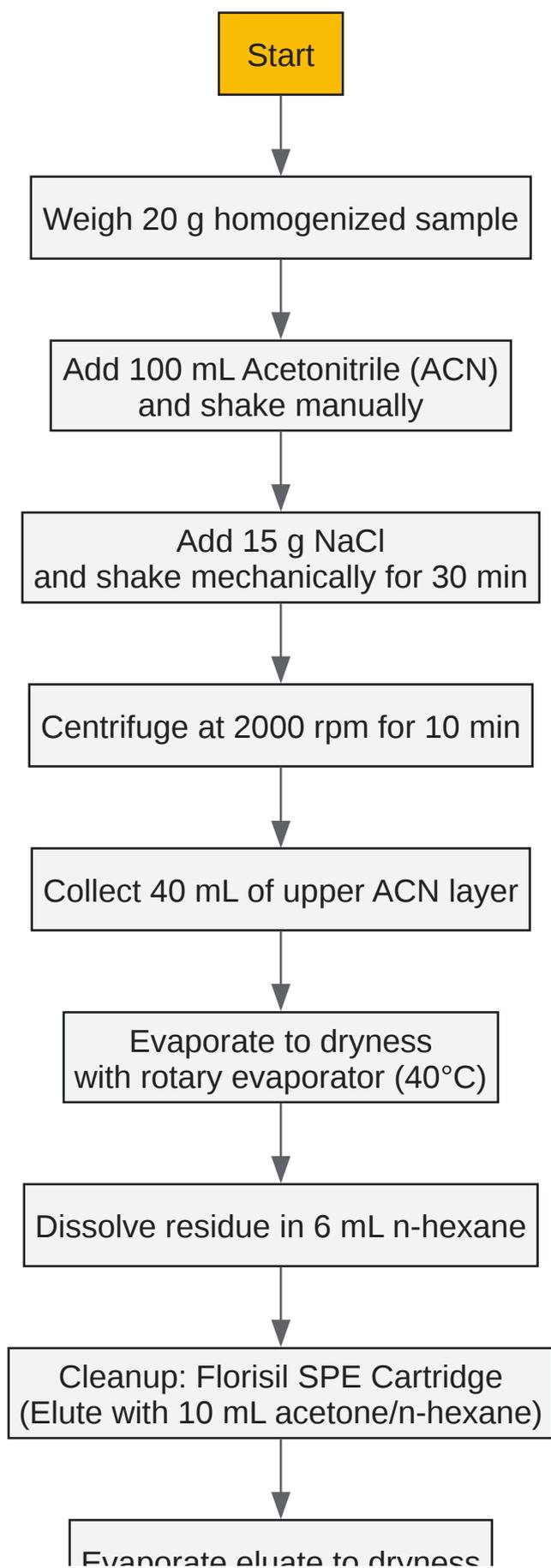
- **Concentrate:** Transfer the 40 mL ACN extract to a round-bottom flask and evaporate to dryness using a rotary evaporator at 40°C.
- **Reconstitute:** Dissolve the dry residue in 6 mL of *n*-hexane.
- **SPE Purification:** Use a Florisil Solid-Phase Extraction (SPE) cartridge (1 g, 6 mL). Pre-condition the cartridge with 6 mL of *n*-hexane and discard the eluent.
- **Elute:** Load the sample in *n*-hexane onto the cartridge. Elute the target analyte **picoxystrobin** with 10 mL of an acetone/*n*-hexane mixture (10:90, v/v).
- **Final Concentration:** Evaporate the eluate to dryness and reconstitute the final residue in 4 mL of acetone for instrumental analysis.

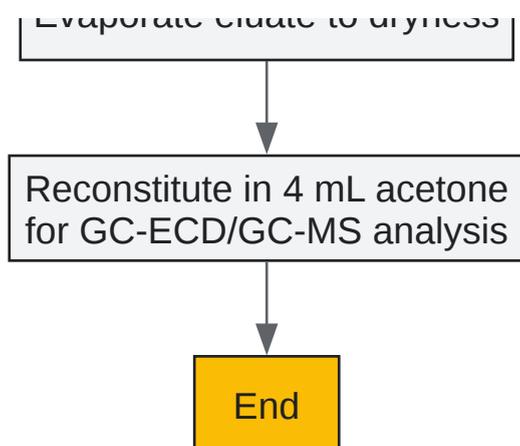
### Instrumental Analysis & Method Validation

- **Analysis:** Analyze the sample using **Gas Chromatography with an Electron Capture Detector (GC-ECD)**.
- **GC-ECD Conditions:**
  - **Column:** Agilent Ultra 2 capillary column (50 m × 320 µm i.d. × 0.17 µm film thickness).
  - **Carrier Gas:** Nitrogen at 1 mL/min.
  - **Injector:** Split mode (10:1 ratio) at 260°C.

- **Oven Program:** 150°C for 1 min, then ramp to 280°C at 15°C/min, hold for 7 min.
- **Detector:**  $\mu$ ECD at 300°C.
- **Retention Time:** **Picoxystrobin** elutes at approximately 7.7 minutes.
- **Confirmation:** Confirm field-incurred residues using **GC-Mass Spectrometry (GC-MS)** in selected ion monitoring (SIM) mode, tracking ions  $m/z$  145.0, 173.0, 303.0, and 335.0 [3].
- **Validation Parameters:** The method was validated with the following performance metrics [3]:
  - **Linearity:**  $R^2 = 0.9998$  over 0.02–2.0 mg/L.
  - **Limit of Detection (LOD):** 0.003 mg/kg.
  - **Limit of Quantification (LOQ):** 0.01 mg/kg.
  - **Recovery:** 87.7–101.5% at three spiking levels.
  - **Precision:** Relative Standard Deviation (RSD)  $\leq 9.6\%$ .

The workflow below summarizes the main steps of the analytical protocol.





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## FAQs and Troubleshooting Guide

### Q1: What can cause low recovery rates during the extraction of picoxystrobin?

- **Incomplete Extraction:** Ensure sufficient mechanical shaking time (30 min) after adding NaCl for proper partitioning [3].
- **Loss during Evaporation:** Avoid overheating during the rotary evaporation steps; maintain the water bath at 40°C to prevent volatilization of the analyte [3].
- **SPE Cartridge Issues:** Check that the Florisil SPE cartridge is properly pre-conditioned with *n*-hexane before loading the sample.

### Q2: How can I confirm the identity of picoxystrobin in a sample if the GC-ECD result is ambiguous?

- **GC-MS Confirmation:** Use GC-MS for definitive confirmation. The accepted method uses Selected Ion Monitoring (SIM) mode and identifies **picoxystrobin** by its characteristic ions: *m/z* **145.0, 173.0, 303.0, and 335.0** [3]. The presence of the analyte is confirmed when the relative abundances of these ions match those of a standard.

### Q3: My chromatogram shows interfering peaks. How can I improve cleanup?

- **Check Elution Solvent Strength:** Ensure the elution solvent for the Florisil SPE cleanup is precisely **acetone/*n*-hexane (10:90, v/v)**. A higher percentage of acetone might elute more co-extractives, leading to interference [3].
- **Consider d-SPE as an Alternative:** For some matrices, the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method with dispersive-SPE cleanup may be more effective, though it is often coupled with LC-MS/MS [3].

#### Q4: Where can I find the most up-to-date MRLs for my research?

- **Consult Official Databases:** MRLs are revised periodically. Always refer to official sources like the EPA's **electronic Code of Federal Regulations (e-CFR)** [1], the **FAO/WHO Codex Alimentarius Pesticide Database** [4], or the regulatory websites of the target country (e.g., Japan's Food Safety Commission) for the latest information [2].

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## References

1. Picoxystrobin; Pesticide Tolerances [federalregister.gov]
2. The Japan Food Chemical Research Foundation [ffcr.or.jp]
3. Residue analysis of picoxystrobin in oriental melon using ... [pmc.ncbi.nlm.nih.gov]
4. Pesticide Detail | CODEXALIMENTARIUS FAO-WHO [fao.org]

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